Application Notes and Protocols for Preparing Cox-2-IN-21 Stock Solution

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Compound of Interest

Compound Name: *Cox-2-IN-21*

Cat. No.: *B15142453*

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Introduction

Cox-2-IN-21 is a potent and selective inhibitor of cyclooxygenase-2 (COX-2), an enzyme critically involved in the inflammatory cascade.[1][2] COX-2 is responsible for the conversion of arachidonic acid to prostaglandins, which are key mediators of pain, inflammation, and fever. Due to its selectivity for COX-2 over COX-1, **Cox-2-IN-21** presents a valuable tool for investigating the specific roles of COX-2 in various physiological and pathological processes, with potentially fewer gastrointestinal side effects compared to non-selective NSAIDs. This document provides detailed protocols for the preparation of **Cox-2-IN-21** stock solutions to ensure accurate and reproducible experimental results.

Quantitative Data Summary

For consistent and reliable experimental outcomes, it is crucial to start with an accurately prepared stock solution. The following table summarizes the key quantitative data for **Cox-2-IN-21**.

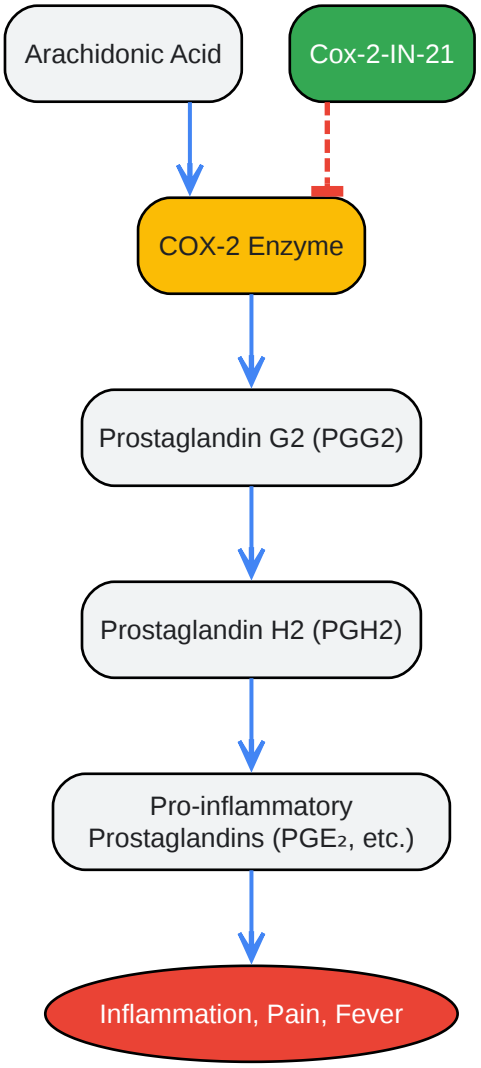
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Property	Value	Reference
Molecular Weight	422.44 g/mol	[3]
Molecular Formula	$C_{21}H_{22}N_6O_4$	[3]
IC_{50} for COX-2	0.039 µM	[1][2][4]
IC_{50} for COX-1	12.4 µM	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][2]
Aqueous Solubility	Predicted to be very low (poorly soluble)	
Appearance	Solid powder	[3]

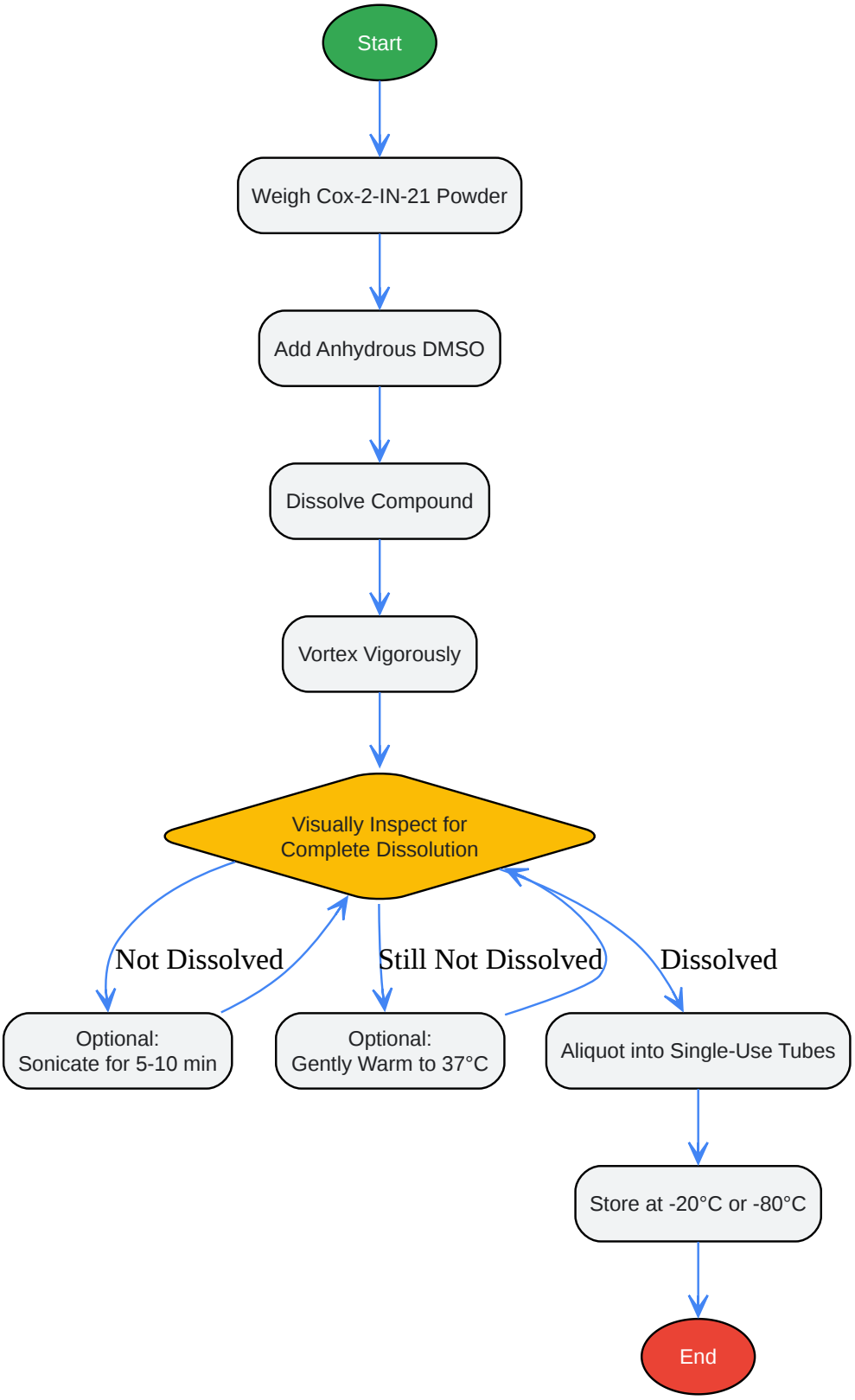
Signaling Pathway of COX-2 Inhibition

Cox-2-IN-21 exerts its effect by inhibiting the enzymatic activity of COX-2. The diagram below illustrates the signaling pathway, showing the conversion of arachidonic acid to pro-inflammatory prostaglandins and the point of inhibition by **Cox-2-IN-21**.

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